

Proper Disposal Procedures for Formetanate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formetanate

Cat. No.: B1673542

[Get Quote](#)

This document provides crucial safety and logistical guidance for the proper disposal of **Formetanate** hydrochloride (CAS: 23422-53-9), a carbamate pesticide.^{[1][2]} Adherence to these procedures is essential for ensuring personnel safety and environmental protection. **Formetanate** hydrochloride is a cholinesterase inhibitor that is fatal if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.^{[3][4][5][6]}

Core Principles of Formetanate Disposal

The disposal of **formetanate** hydrochloride is governed by its classification as an acutely hazardous waste.^[2] Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal law.^[2] The primary principle is to ensure that this substance does not contaminate the environment. Therefore, it must not be disposed of with household garbage or allowed to reach sewage systems, groundwater, or water courses.^[4] All waste materials must be managed in accordance with local, regional, and national regulations through an approved waste disposal plant.^{[3][4]}

Data Summary: Hazard and Regulatory Information

The following table summarizes key quantitative data and classifications for **Formetanate** hydrochloride, essential for its proper handling and transportation for disposal.

Parameter	Value / Classification	Source
GHS Hazard Statements	H300+H330: Fatal if swallowed or if inhaled. H317: May cause an allergic skin reaction. H410: Very toxic to aquatic life with long lasting effects.	[3][4][5]
UN Number	UN2757 or UN2811	[1][2][3]
UN Proper Shipping Name	CARBAMATE PESTICIDE, SOLID, TOXIC (formetanate hydrochloride) or Toxic solid, organic, n.o.s. (Formetanate hydrochloride)	[1][3]
Transport Hazard Class	6.1 (Toxic substances)	[2][6]
Packing Group	II	[1]
Environmental Hazards	Marine Pollutant. Very toxic to aquatic life.[1][4]	[1][4]

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for researchers and laboratory personnel.

Step 1: Assess and Prepare

- **Identify Waste Type:** Determine if you are disposing of unused pure product, contaminated materials (e.g., gloves, lab coats, glassware), or spill cleanup debris.
- **Consult Safety Data Sheet (SDS):** Before handling, always review the most current SDS for **Formetanate** hydrochloride.
- **Wear Appropriate Personal Protective Equipment (PPE):** At a minimum, this includes:
 - **Respiratory Protection:** An OSHA/MSHA-approved respirator is required, as the dust is fatal if inhaled.[3][7] Work should be conducted under a chemical hood.[3][7]

- Hand Protection: Wear suitable protective gloves.[3][7]
- Eye Protection: Wear safety glasses or eye shields.[7]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6][7]

Step 2: Containment and Labeling

- Use Original Containers: Whenever possible, leave the chemical in its original container.[3]
Do not mix with other waste.[3]
- Secure Containment: For other contaminated materials, use designated, sealable, and chemically compatible containers for hazardous waste.
- Proper Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**Formetanate** hydrochloride," and the associated hazard symbols (e.g., "Toxic," "Environmentally Hazardous").[8]

Step 3: Spill Management

- Evacuate and Ventilate: In case of a spill, evacuate and isolate the area.[6][7] Ensure adequate ventilation.[4]
- Containment: Prevent the spill from entering drains or waterways.[1][4] For larger spills, dike fire control water for later disposal.[6]
- Cleanup: Carefully sweep up the solid material.[7] Absorb liquid spills with inert material like sand, diatomite, or universal binders.[4]
- Package for Disposal: Place all cleanup materials and contaminated items into a sealed, labeled hazardous waste container.[2][4]

Step 4: Storage and Disposal

- Secure Storage: Store the sealed waste containers in a cool, dry, well-ventilated, and locked area, away from incompatible materials, food, and feed.[2][3][4]

- Contact a Certified Waste Hauler: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company.[8] Provide them with the SDS and waste characterization.
- Disposal of Empty Containers: Empty containers must be treated as hazardous waste and should not be reused for any purpose.[1][8] They should be collected by your EHS office or hazardous waste contractor for proper disposal.[8]

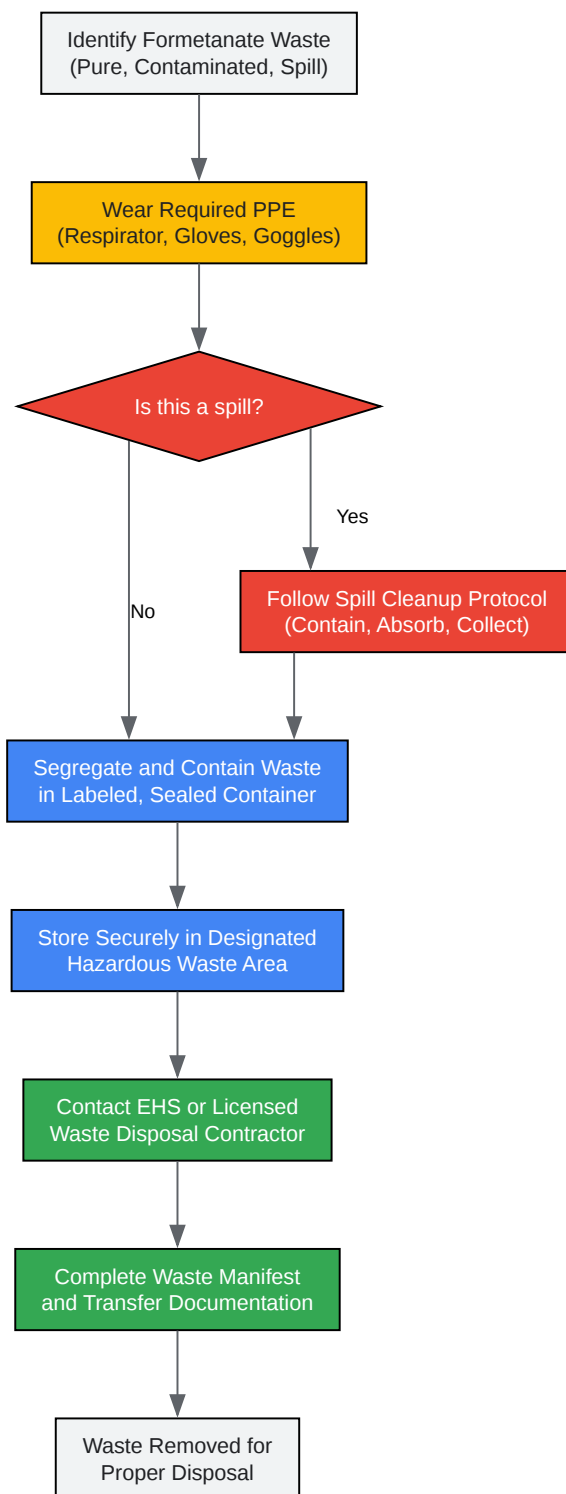
Cited Decontamination Protocol

While incineration at an approved facility is the standard and required method of disposal, chemical degradation can be used for decontamination of equipment under controlled laboratory conditions. **Formetanate** hydrochloride is a carbamate pesticide.[5] A general guideline for the decontamination of carbamate manufacturing wastes involves alkaline hydrolysis.

- Methodology: For every 5 lbs of actual carbaryl (a related carbamate), the addition of 2 lbs of flake caustic soda (sodium hydroxide) with a 24-hour reaction time is recommended for degradation.[9] **Formetanate** hydrochloride is known to be readily degradable in neutral and alkaline conditions.[10]
- Disclaimer: This chemical degradation procedure is provided for informational purposes regarding the chemical's reactivity. The primary and mandated disposal route for **Formetanate** waste is through a licensed hazardous waste facility.[2][3][4]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Formetanate** hydrochloride waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for **Formetanate** hydrochloride waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pp-web-images.s3.amazonaws.com [pp-web-images.s3.amazonaws.com]
- 2. assets.greenbook.net [assets.greenbook.net]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. Formetanate | C₁₁H₁₅N₃O₂ | CID 31099 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. FORMETANATE HYDROCHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. abdurrahmanince.net [abdurrahmanince.net]
- 8. How to Store and Dispose of Extremely Hazardous Chemical Waste [blink.ucsd.edu]
- 9. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for Formetanate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673542#formetanate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com